

Technical Support Center: 4-Picolylamine HCl Storage & Handling

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Compound of Interest

Compound Name: *4-Aminoxymethyl pyridine
hydrochloride*

CAS No.: *16115-54-1*

Cat. No.: *B095069*

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Product Identity:

- Chemical Name: 4-Picolylamine Hydrochloride (Pyridin-4-ylmethanamine HCl)[1]
- CAS Number: 64460-41-9 (Monohydrochloride)
- Physical State: White to off-white crystalline solid (Pure); Yellow/Orange (Degraded)
- Molecular Formula: $C_6H_8N_2$ [2][3][4] · xHCl

PART 1: The "Golden Rules" of Storage

Failure to adhere to these three pillars is the primary cause of reagent loss.

The Moisture Barrier (Critical)

4-Picolylamine HCl is hygroscopic. The pyridine ring nitrogen and the primary amine group form a salt that avidly scavenges atmospheric water.

- Mechanism: Moisture absorption leads to "deliquescence" (dissolving in its own absorbed water).[5] Once wet, the local pH environment shifts, increasing susceptibility to oxidative degradation and hydrolysis.

- Protocol: Store in a desiccator with active desiccant (e.g., P_2O_5 or indicating silica gel). For long-term storage (>1 month), parafilm alone is insufficient; use a secondary containment vessel with desiccant packs.

Oxidation Prevention

While the HCl salt is significantly more stable than the free base (liquid), it is not immune to oxidation.

- Visual Indicator: The appearance of a yellow or brown tint indicates the formation of N-oxides or oxidative coupling products (imines/diazo species).
- Protocol: Flush headspace with Argon or Nitrogen after every use. Store in amber vials to prevent photo-initiated auto-oxidation.

Temperature Control

- Standard: Cool, dry place (Room Temperature, 15–25°C) is acceptable for active use.
- Long-Term: Refrigeration (2–8°C) is recommended to slow kinetic degradation, provided the container is allowed to equilibrate to room temperature before opening to prevent condensation.

PART 2: Troubleshooting Guide (Q&A)

Q1: My 4-Picolylamine HCl has turned yellow. Is it still usable?

Diagnosis: Yellowing indicates surface oxidation or trace free-base liberation.

- For Non-Critical Reactions (e.g., rough screenings): Likely usable. The impurity level is often <1-2% despite the color.
- For Critical Synthesis (e.g., GMP, final step coupling): Do not use. The oxidation byproducts can act as radical initiators or catalyst poisons (especially in Pd/Cu-catalyzed cross-couplings).

- Recovery: Recrystallization from ethanol/ether can sometimes salvage the white solid, but it is often more cost-effective to replace the reagent.

Q2: The powder has clumped into a hard rock. How do I fix this?

Diagnosis: Moisture ingress has caused partial deliquescence and recrystallization.

- Immediate Fix: If the color is still white/off-white, the compound is chemically intact but physically compromised. Dissolve the entire clump in the reaction solvent (e.g., Methanol, Water) to determine the concentration, rather than trying to chip off inaccurate weights.
- Prevention: Never store the bottle in a fridge without a desiccator. The cooling cycle creates a vacuum that pulls moist air in past the cap threads.

Q3: Can I substitute the HCl salt for the free base (liquid)?

Answer: Yes, but you must add a base.

- Stoichiometry: 4-Picolylamine HCl contains 1 or 2 equivalents of acid (check your specific CoA). You must add a stoichiometric amount of base (e.g., Triethylamine, DIPEA, or NaH) to the reaction mixture to liberate the nucleophilic free amine.
- Calculation:
 - Free Base MW: ~108.14 g/mol
 - HCl Salt MW: ~144.60 g/mol (Mono-HCl)
 - Note: Using the salt is often preferred as it avoids the handling of the foul-smelling, air-sensitive liquid free base.

PART 3: Handling & Aliquoting Workflow

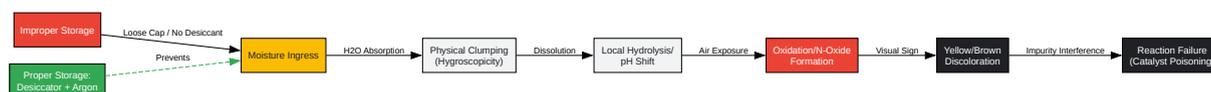
To maintain purity over months of use, follow this "Zero-Moisture" workflow.

Step-by-Step Protocol

- Equilibration: If stored cold, allow the closed bottle to warm to room temperature for 30 minutes. Opening a cold bottle condenses atmospheric water instantly onto the powder.
- Environment: Ideally, weigh inside a glove box. If unavailable, use a "dry bag" or work rapidly near a balance.
- Tooling: Use anti-static weighing boats and plastic spatulas (metal spatulas can introduce trace iron, which catalyzes oxidation in amines).
- Resealing:
 - Wipe the rim of the bottle with a Kimwipe to remove powder dust (which prevents a tight seal).
 - Flush the headspace with a gentle stream of Argon for 5-10 seconds.
 - Seal tightly and wrap with Parafilm.

PART 4: Visualizing the Degradation Logic

The following diagram illustrates the causality between storage failures and chemical degradation.



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Caption: Logical pathway of 4-Picolylamine HCl degradation. Moisture is the gateway event that facilitates subsequent chemical breakdown.

PART 5: Quantitative Data Summary

Property	4-Picolylamine (Free Base)	4-Picolylamine HCl (Salt)
CAS Number	3731-53-1	64460-41-9
Physical State	Liquid (Clear/Yellow)	Solid (White/Off-White)
Hygroscopicity	Moderate	High
Air Stability	Poor (Absorbs CO ₂)	Moderate (Stable if dry)
Storage Temp	2–8°C (Dark)	RT or 2–8°C (Desiccated)
Preferred Use	Immediate reaction	Long-term storage / Stock

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 77519, 4-Picolylamine. Retrieved from [\[Link\]](#)

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